Discovery and isolation of 4-Chlorobenzofuran derivatives

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Compound of Interest

Compound Name:	*4-Chlorobenzofuran*
CAS No.:	*257864-14-5*
Cat. No.:	*B1589045*

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An In-Depth Technical Guide to the Discovery, Synthesis, and Isolation of **4-Chlorobenzofuran** Derivatives

Authored by Gemini, Senior Application Scientist

Foreword: The Strategic Importance of Halogenated Benzofurans

Benzofuran, a heterocyclic compound comprising a fused benzene and furan ring, is a cornerstone scaffold in medicinal chemistry and materials science.[1][2] First isolated and synthesized in the late 19th century, its derivatives are found in a plethora of natural products and have been developed as potent therapeutic agents.[2][3] The introduction of halogen atoms, particularly chlorine, onto the benzofuran core profoundly modulates a molecule's physicochemical properties. A chloro-substituent can enhance metabolic stability, improve membrane permeability, and alter electronic properties, thereby fine-tuning biological activity and target engagement. This guide focuses specifically on **4-Chlorobenzofuran** derivatives, providing a technical framework for their synthesis, isolation, and characterization for researchers, chemists, and professionals in drug development.

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Section 1: Synthetic Strategies for the 4-Chlorobenzofuran Scaffold

The construction of the **4-chlorobenzofuran** core can be approached through two primary strategic pathways: (A) starting with a pre-chlorinated precursor (e.g., a 3-chlorophenol derivative) and subsequently forming the furan ring, or (B) forming the benzofuran core first, followed by a regioselective chlorination. The former is often more direct and avoids challenges with regioselectivity in the final halogenation step.

Modern Transition-Metal Catalyzed Methodologies

Transition-metal catalysis has revolutionized the synthesis of heterocyclic compounds, offering mild conditions and high efficiency.[4] Palladium-, copper-, and ruthenium-based systems are particularly prominent in benzofuran synthesis.[3][5]

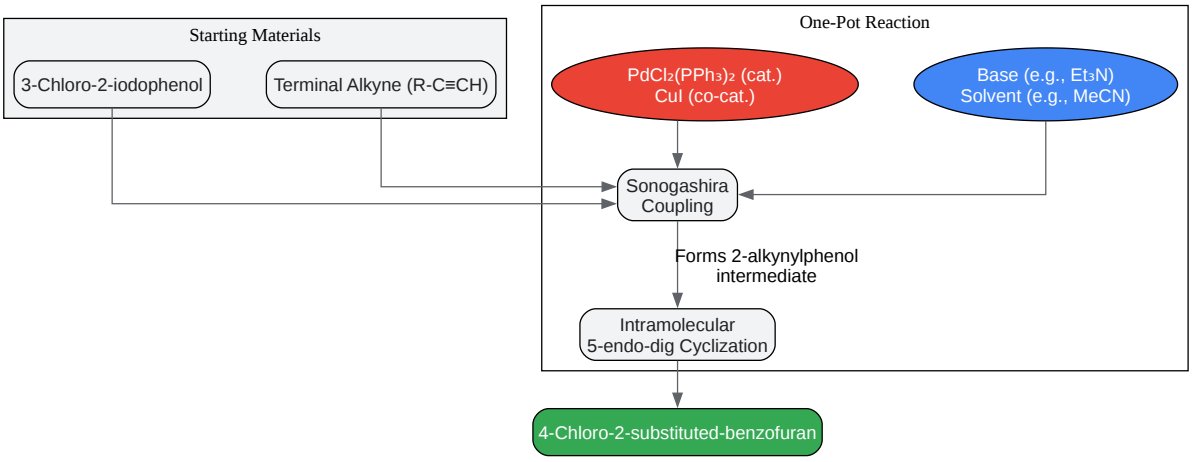
1.1.1 Palladium-Catalyzed Annulation

Palladium-catalyzed reactions are among the most robust methods for constructing the benzofuran ring.[6] A powerful strategy involves the coupling of a phenol with an alkyne followed by cyclization. To achieve the 4-chloro substitution pattern, one would typically start with a 3-chlorophenol derivative.

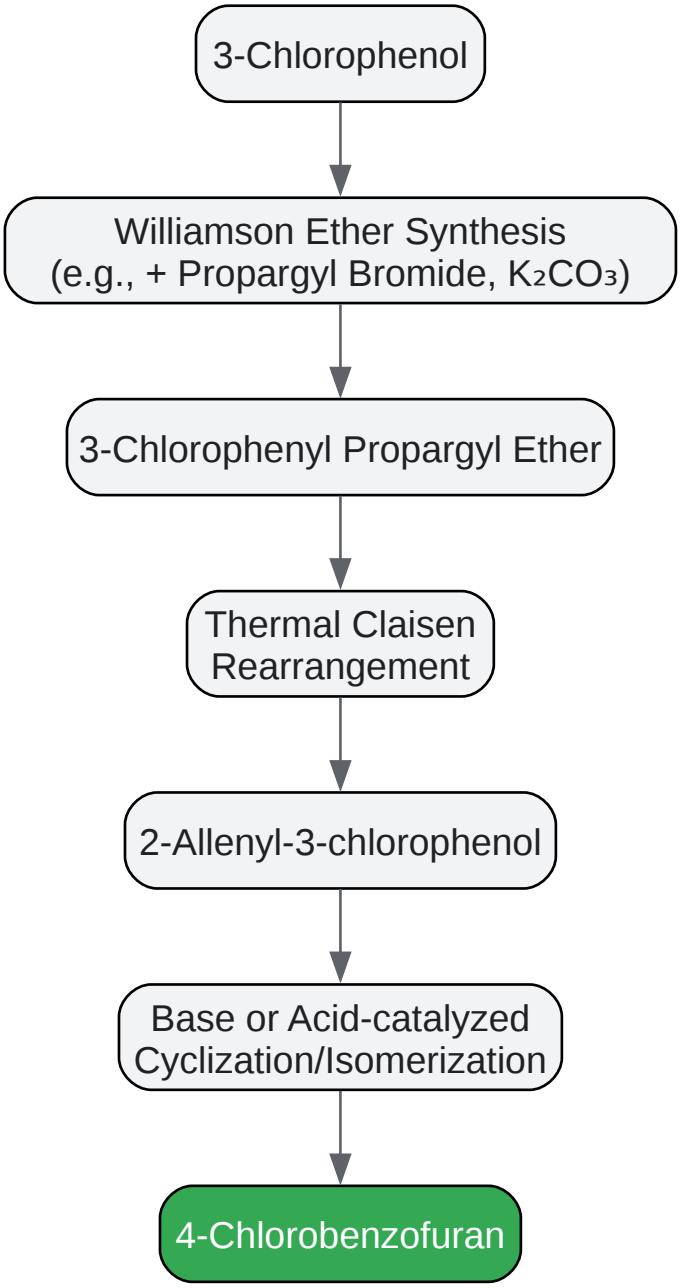
A key example is the Sonogashira coupling between an iodophenol and a terminal alkyne, which, under the right conditions, proceeds to a subsequent intramolecular cyclization to form the benzofuran.[3][7]

Conceptual Workflow: Pd/Cu-Catalyzed Sonogashira Coupling & Cyclization

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